

Choline Acetate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Cholin acetate*

Cat. No.: *B085079*

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Choline Acetate, with the CAS number 14586-35-7, is a quaternary ammonium salt that has garnered significant interest in various scientific and industrial fields.^{[1][2][3][4]} This guide provides an in-depth overview of its chemical properties, molecular structure, and its applications, particularly focusing on its relevance to researchers, scientists, and professionals in drug development.

Core Properties and Molecular Structure

Choline acetate is comprised of a choline cation and an acetate anion.^[5] It is recognized for its properties as an ionic liquid, often highlighted for its low toxicity and biodegradability, making it an environmentally friendly alternative in several applications.^[5]

Molecular and Physicochemical Properties

The fundamental properties of choline acetate are summarized in the table below, providing a quick reference for laboratory and research settings.

Property	Value	References
CAS Number	14586-35-7	[1][2][3][4]
Molecular Formula	C7H17NO3	[1][3][4]
Molecular Weight	163.21 g/mol	[1][3][4]
IUPAC Name	2-hydroxyethyl(trimethyl)azanium ;acetate	[6]
SMILES	<chem>CC(=O)[O-].C--INVALID-LINK-(C)CCO</chem>	[2][3][6]
Melting Point	51.00 °C	[3]
Purity	≥95% to >98% (commercially available)	[1][2][7]

Applications in Research and Drug Development

Choline acetate's unique characteristics make it a versatile compound in various research and development applications. Its role as a bio-derived ionic liquid is particularly notable.

Ionic Liquid Applications: As an ionic liquid, choline acetate is used as a green solvent in organic synthesis and catalysis.[5] It exhibits high ionic conductivity and thermal stability.[5]

Biotechnology and Enzymatic Reactions: It serves as a medium for enzymatic reactions and biocatalysis.[5] For instance, a mixture of choline acetate and glycerol can form a deep eutectic solvent that is compatible with lipases for the enzymatic production of biodiesel.

Drug Delivery: In the pharmaceutical sector, choline acetate is explored for its potential in drug formulation and delivery systems.[5] It can improve the solubility and stability of active pharmaceutical ingredients.[8] Studies have shown its use as a plasticizer in collagen-PVA films for sustained drug release, demonstrating antioxidant and antibacterial properties.[8]

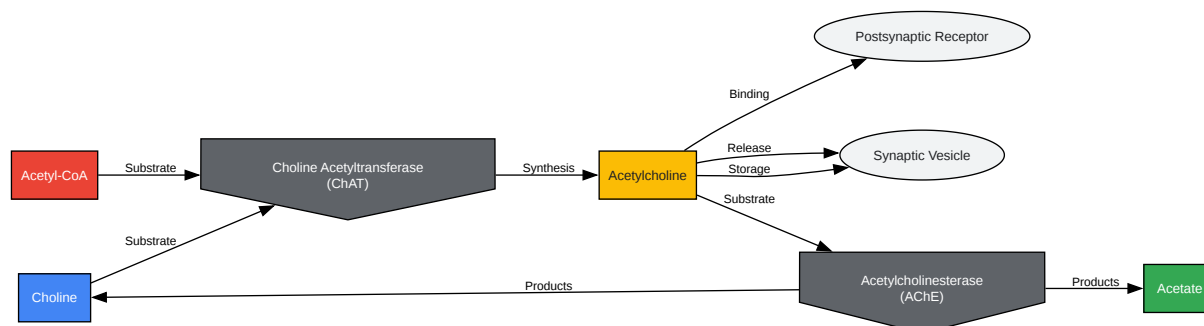
Biological Significance: The Role of Choline and Acetate in Acetylcholine Metabolism

While choline acetate itself is not a primary signaling molecule in biological systems, its constituent components, choline and acetate, are central to the critical neurotransmitter pathway of acetylcholine. Choline is an essential nutrient that serves as a precursor for the synthesis of acetylcholine.[9] The enzyme choline acetyltransferase (CAT) catalyzes the reaction between choline and acetyl-coenzyme A to form acetylcholine.[7][9]

Following its release into the synaptic cleft and interaction with its receptors, acetylcholine is rapidly hydrolyzed by the enzyme acetylcholinesterase (AChE) back into choline and acetate, which can then be recycled.[9]

Acetylcholine Synthesis and Degradation Pathway

The following diagram illustrates the key steps in the synthesis and degradation of acetylcholine, highlighting the roles of choline and acetate.



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